

Essential Safety and Handling Guide for Doxapram Intermediate-1 (Diphenylacetonitrile)

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Doxapram intermediate-1**, identified for this document as Diphenylacetonitrile. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Diphenylacetonitrile is a hazardous chemical that requires careful handling to prevent exposure.[1][2] It is toxic if swallowed and can cause skin and eye irritation.[2] Adherence to the recommended personal protective equipment is mandatory to ensure personal safety.

Table 1: Personal Protective Equipment for Handling Diphenylacetonitrile



Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.[1][2][3] A face shield is also recommended.[1]	Protects against splashes and airborne particles that can cause eye irritation.[2]
Skin Protection	Wear appropriate chemical- resistant gloves and suitable protective clothing.[1][2] A lab coat should be worn.[4]	Prevents skin contact which can lead to irritation.[2]
Respiratory Protection	In case of insufficient ventilation or dust formation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][3][4]	Protects against inhalation of dust or vapors.
Hand Protection	Chemical resistant gloves. Gloves must be inspected prior to use.[3]	Prevents direct contact and absorption through the skin.

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of the chemical and the safety of the laboratory environment.

Operational Plan for Handling:

- Ventilation: Always handle Diphenylacetonitrile in a well-ventilated area.[1] The use of a chemical fume hood or a process enclosure with local exhaust ventilation is strongly recommended.[2][4]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[4] Do not breathe dust or vapors.
 [3]
- Hygiene Practices: Wash hands thoroughly after handling the material and before eating, drinking, or smoking.[1][3] Do not eat, drink, or smoke in the handling area.[1]



- Dust Control: Minimize dust generation and accumulation.[4] If handling the solid form, use appropriate tools to prevent dust from becoming airborne.
- Spill Management: In case of a spill, evacuate unnecessary personnel. Wear appropriate PPE and prevent the material from entering drains.[3] Sweep up the spilled solid and place it into a suitable, closed container for disposal.[3][4]

Storage Plan:

- Store in a dry, cool, and well-ventilated place.[2]
- Keep the container tightly closed.[1][2]
- Store locked up.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]

Disposal Plan

Dispose of Diphenylacetonitrile and its containers in accordance with local, regional, and national regulations.[1]

- Waste Chemical: Unused or surplus material should be treated as hazardous waste and disposed of by a licensed disposal company.
- Contaminated Packaging: Empty containers may retain product residue and should be handled as hazardous waste.[1] Do not reuse empty containers.

Quantitative Data Summary

The following table summarizes key quantitative data for Diphenylacetonitrile.

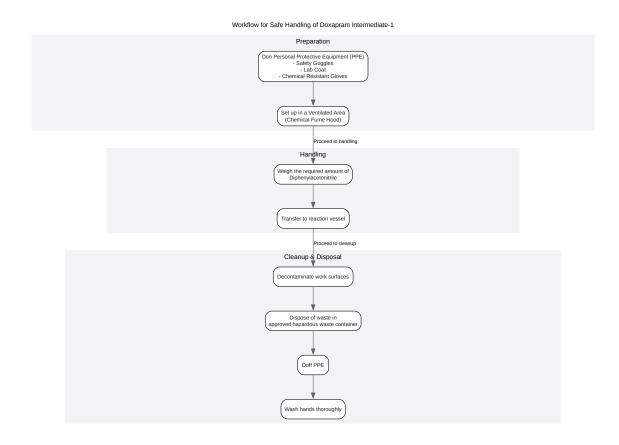
Table 2: Physical and Chemical Properties of Diphenylacetonitrile



Property	Value
Melting Point	73 - 76 °C / 163.4 - 168.8 °F[2]
Boiling Point	181 °C / 357.8 °F @ 12 mmHg[2]
Flash Point	120 °C / 248 °F[2]
Vapor Pressure	21.3 mbar @ 190 °C[2]
Molecular Formula	C14H11N[3]
Molecular Weight	193.25 g/mol [3]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **Doxapram intermediate-1** (Diphenylacetonitrile).





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Caption: Safe handling workflow for **Doxapram Intermediate-1**.

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